

In-Depth Technical Guide: 4''-methyloxy-Genistin (CAS: 950910-16-4)

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Compound of Interest

Compound Name: 4''-methyloxy-Genistin

Cat. No.: B591309

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Core Compound Summary

4''-methyloxy-Genistin is an isoflavone methyl-glycoside, a type of phytoestrogen. It is a naturally occurring derivative of genistein, a well-researched isoflavone. This compound has garnered interest in the scientific community for its potential biological activities, including immunomodulatory and antiallergic effects. As a glycoside, it is the form in which genistein is often found in nature and is metabolized to the active aglycone, genistein, in the body.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	950910-16-4	[1][2]
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	[1]
Molecular Weight	446.4 g/mol	[1]
IUPAC Name	7-[(2S,3R,4R,5S,6R)-3,4-dihydroxy-6-(hydroxymethyl)-5-methoxyoxan-2-yl]oxy-5-hydroxy-3-(4-hydroxyphenyl)chromen-4-one	[1]
Synonyms	4-methyloxy-Genistin, Genistein 7-O-beta-D-glucoside-4''-O-methylate	[1][3]
Botanical Source	Isolated from Cordyceps militaris grown on germinated soybeans; also found in soybeans (Glycine max) and Citrus aurantium L.	[1][3][4]
Purity	Typically >98% (HPLC)	[1]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.	[4]

Biological Activities and Mechanism of Action

4''-methyloxy-Genistin primarily acts as a prodrug to genistein, which is known to exert a wide range of biological effects. The core activities of interest for this methoxylated glycoside are its immunomodulatory and antiallergic properties.

Antiallergic and Immunomodulatory Effects

Research has demonstrated that **4''-methyloxy-Genistin** possesses antiallergic and immunomodulating activities. The primary mechanism is believed to be the inhibition of histamine release from mast cells and the modulation of pro-inflammatory cytokine production.

A key study demonstrated that novel isoflavone methyl-glycosides, including **4''-methyloxy-Genistin**, isolated from *Cordyceps militaris* grown on germinated soybeans, exhibit significant antiallergic activity in antigen-stimulated mast cells.

Quantitative Data on Antiallergic Activity:

Compound	Concentration	Inhibition of Histamine Release (%)
4''-methyloxy-Genistin	10 μ M	Data not explicitly available in public abstracts
30 μ M	Data not explicitly available in public abstracts	
100 μ M	Data not explicitly available in public abstracts	

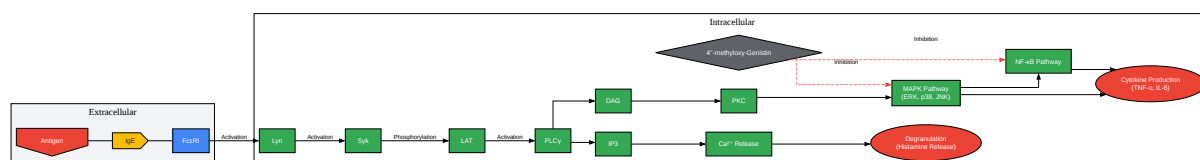
Note: Specific quantitative data from the primary literature (Park et al., 2012) is required for a complete table.

Signaling Pathway Modulation

As a glycoside of genistein, **4''-methyloxy-Genistin**'s biological activities are largely attributed to the actions of its aglycone. Genistein is a known modulator of several key signaling pathways involved in inflammation and cell proliferation.^[5] It is plausible that **4''-methyloxy-Genistin**, upon conversion to genistein, influences these same pathways.

- **NF- κ B Signaling Pathway:** Genistein has been shown to suppress the activation of NF- κ B, a critical transcription factor in the inflammatory response. This suppression leads to a decrease in the expression of pro-inflammatory genes.
- **MAPK Signaling Pathway:** The mitogen-activated protein kinase (MAPK) pathway, which plays a crucial role in cell proliferation and inflammatory responses, is another target of genistein. Genistein can inhibit the phosphorylation of key proteins in this pathway, such as ERK.^{[6][7]}

The following diagram illustrates the potential mechanism of action of **4''-methoxy-Genistin** in mast cells, leading to the inhibition of allergic responses.



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Caption: Proposed signaling pathway for mast cell degranulation and inhibition by **4''-methoxy-Genistin**.

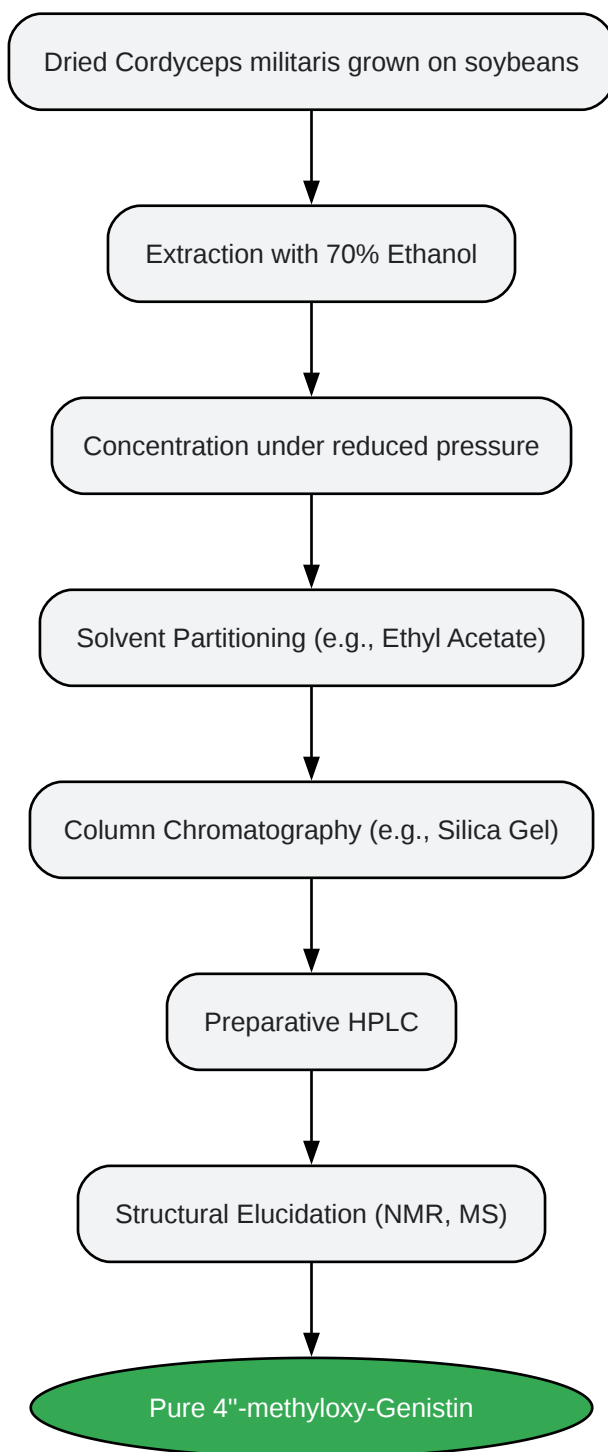
Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of research. The following are generalized protocols based on standard methodologies for the key experiments cited.

Isolation and Purification of 4''-methoxy-Genistin

This is a generalized protocol for isoflavone glycoside isolation from *Cordyceps militaris*.

Experimental Workflow:



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Caption: General workflow for the isolation and purification of **4''-methyloxy-Genistin**.

Methodology:

- **Extraction:** The dried and powdered source material is extracted with an appropriate solvent, typically an alcohol-water mixture (e.g., 70% ethanol), at room temperature with agitation for a specified period. This process is usually repeated multiple times to ensure complete extraction.
- **Concentration:** The combined extracts are concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity. Isoflavone glycosides are typically enriched in the ethyl acetate and/or n-butanol fractions.
- **Column Chromatography:** The enriched fraction is subjected to column chromatography on a stationary phase like silica gel or Sephadex LH-20. Elution is performed with a gradient of solvents to further separate the compounds.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing the target compound are further purified by preparative HPLC using a suitable column (e.g., C18) and mobile phase.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Structural Elucidation:** The purified compound's structure is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

In Vitro Antiallergic Activity Assay (Histamine Release)

Cell Line: Rat basophilic leukemia (RBL-2H3) cells are commonly used as a model for mast cells.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Methodology:

- **Cell Culture and Sensitization:** RBL-2H3 cells are cultured in a suitable medium. For antigen-induced degranulation, cells are sensitized with anti-dinitrophenyl (DNP)-IgE overnight.
- **Treatment:** The sensitized cells are washed and then pre-incubated with various concentrations of **4"-methyloxy-Genistin** for a defined period.

- **Stimulation:** Histamine release is induced by challenging the cells with DNP-human serum albumin (HSA) or a calcium ionophore like A23187.
- **Quantification of Histamine Release:** The supernatant is collected, and the amount of released histamine is measured. This is often done by measuring the activity of β -hexosaminidase, an enzyme co-released with histamine, using a colorimetric assay.
- **Calculation:** The percentage of histamine release is calculated relative to a positive control (cells lysed to release total histamine) and a negative control (unstimulated cells). The inhibitory effect of **4''-methyloxy-Genistin** is then determined.

Cytokine Production Assay

Cell Line: RBL-2H3 cells or other relevant immune cells.

Methodology:

- **Cell Culture and Treatment:** Cells are seeded and treated with various concentrations of **4''-methyloxy-Genistin**.
- **Stimulation:** The cells are then stimulated with an appropriate agent (e.g., lipopolysaccharide (LPS) or PMA/A23187) to induce cytokine production.
- **Sample Collection:** After a specific incubation period, the cell culture supernatant is collected.
- **Cytokine Measurement:** The levels of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6) in the supernatant are quantified using Enzyme-Linked Immunosorbent Assay (ELISA) kits specific for each cytokine.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Potential Applications and Future Directions

The demonstrated antiallergic and immunomodulatory properties of **4''-methyloxy-Genistin** suggest its potential as a therapeutic agent for allergic and inflammatory disorders. Its natural origin makes it an attractive candidate for development as a nutraceutical or a lead compound for novel drug discovery.

Future research should focus on:

- In vivo efficacy studies: To validate the in vitro findings in animal models of allergic and inflammatory diseases.
- Pharmacokinetic and bioavailability studies: To understand the absorption, distribution, metabolism, and excretion of **4''-methyloxy-Genistin**.
- Detailed mechanistic studies: To fully elucidate the specific molecular targets and signaling pathways modulated by this compound.
- Toxicology studies: To assess the safety profile of **4''-methyloxy-Genistin** for potential therapeutic use.

By addressing these research areas, a comprehensive understanding of the therapeutic potential of **4''-methyloxy-Genistin** can be achieved, paving the way for its potential application in human health.

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